

Safeguarding Your Research: A Comprehensive Guide to Handling N-(3-Butynyl)phthalimide

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Compound of Interest

Compound Name: N-(3-Butynyl)phthalimide

Cat. No.: B084124

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **N-(3-Butynyl)phthalimide**, designed to ensure the well-being of laboratory personnel and maintain a secure research environment. Adherence to these procedures is mandatory for all researchers, scientists, and drug development professionals working with this compound.

N-(3-Butynyl)phthalimide is a terminal alkyne-substituted isoindole compound utilized in proteomics research. While a valuable reagent, it is classified as a skin sensitizer (Category 1) and a serious eye irritant (Category 2A).^{[1][2]} Understanding and mitigating these risks through proper personal protective equipment (PPE) and handling protocols is paramount.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-(3-Butynyl)phthalimide** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₉ NO ₂
Molecular Weight	199.21 g/mol [2][3]
Appearance	Pale-yellow to Yellow-brown Solid[2]
Melting Point	137-142 °C[3][4]
CAS Number	14396-90-8[2][3]

Hazard Identification and Classification

Proper handling of **N-(3-Butynyl)phthalimide** requires a clear understanding of its associated hazards.

Hazard Class	GHS Category	Hazard Statement
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][2]
Serious Eye Irritation	2A	H319: Causes serious eye irritation.[1][2]

Personal Protective Equipment (PPE) Protocol

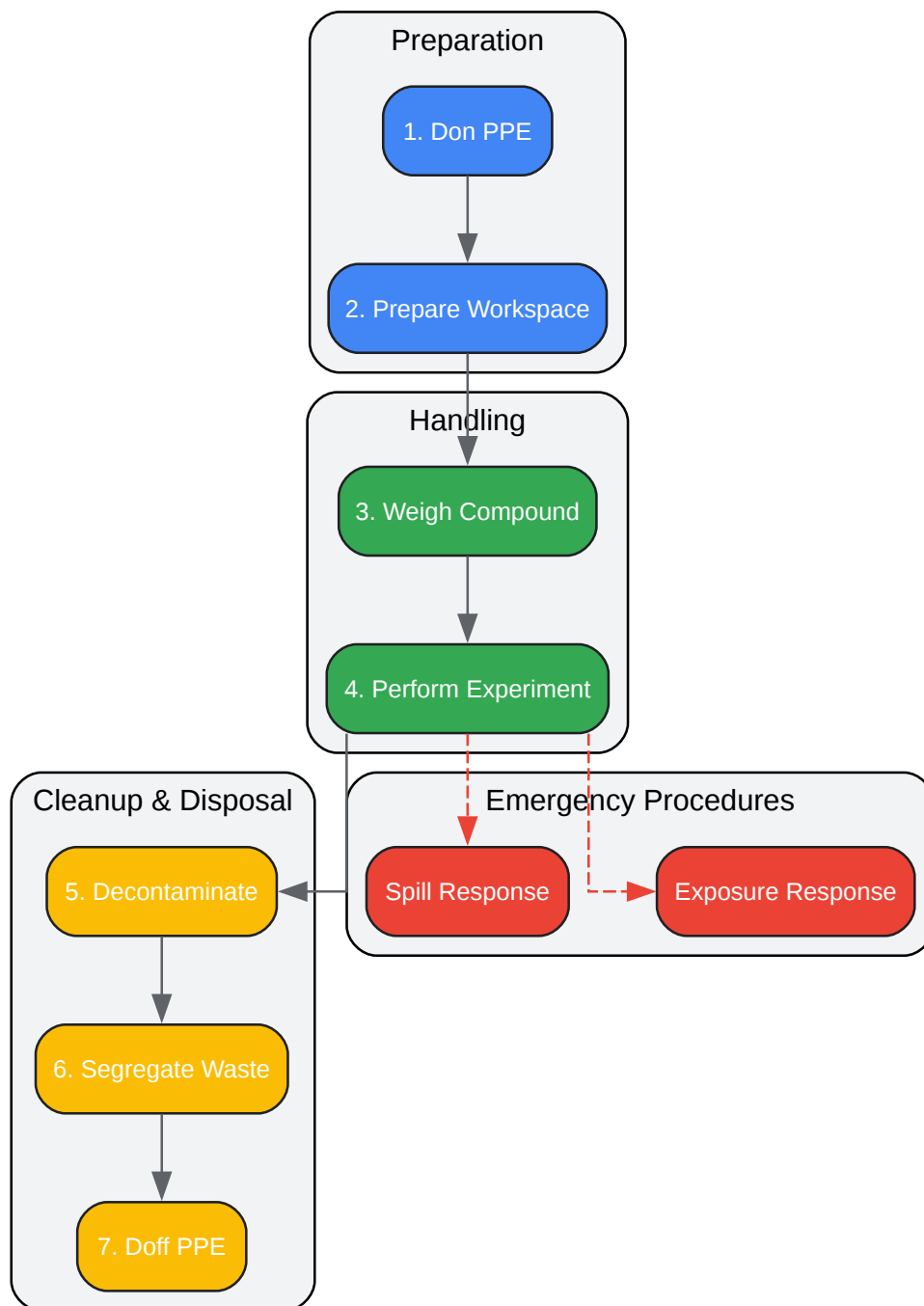
Strict adherence to the following PPE requirements is mandatory when handling **N-(3-Butynyl)phthalimide** to minimize exposure risk.

Body Part	Required PPE	Specification
Respiratory	Dust mask	Type N95 (US) or equivalent[4] [5]
Eyes/Face	Safety glasses with side-shields or goggles	Must be worn at all times.
Hands	Chemical-resistant gloves	Nitrile or other appropriate material. Inspect for tears before use.
Body	Laboratory coat	Fully buttoned.

Procedural Workflow for Handling and Disposal

The following diagram outlines the required step-by-step workflow for the safe handling and disposal of **N-(3-Butynyl)phthalimide**. A detailed explanation of each step is provided in the subsequent sections.

Workflow for Handling and Disposal of N-(3-Butynyl)phthalimide

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